

# Kanamycin Sulfate: A Comprehensive Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: Kanamycin

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**Kanamycin** sulfate, a widely utilized aminoglycoside antibiotic, plays a critical role in various research and clinical applications. Derived from the bacterium *Streptomyces kanamyceticus*, its efficacy stems from its ability to inhibit protein synthesis in susceptible bacteria by binding to the 30S ribosomal subunit. This technical guide provides an in-depth analysis of the molecular formula and weight of **Kanamycin** sulfate, essential parameters for accurate experimental design and drug development.

## Molecular Composition and Weight

**Kanamycin** is primarily available as **Kanamycin A**, which can be formulated as a sulfate salt to enhance its stability and solubility. The addition of sulfuric acid ( $\text{H}_2\text{SO}_4$ ) to **Kanamycin A** results in the formation of **Kanamycin** sulfate. This conversion alters the molecule's overall molecular formula and weight.

The table below summarizes the key molecular characteristics of both **Kanamycin A** (the free base) and its sulfate salt.

Compound	Molecular Formula	Molar Mass ( g/mol )
Kanamycin A	$\text{C}_{18}\text{H}_{36}\text{N}_4\text{O}_{11}$ <a href="#">[1]</a>	484.50 <a href="#">[1]</a>
Kanamycin Sulfate	$\text{C}_{18}\text{H}_{38}\text{N}_4\text{O}_{15}\text{S}$ <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	582.58 <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

The molecular formula for **Kanamycin** sulfate can also be represented as  $C_{18}H_{36}N_4O_{11} \cdot H_2SO_4$ [5][8]. This notation explicitly illustrates the composition of the molecule as a salt of **Kanamycin** A and sulfuric acid. The addition of the sulfuric acid molecule (molar mass approximately 98.08 g/mol ) to **Kanamycin** A (molar mass 484.50 g/mol ) accounts for the increased molar mass of **Kanamycin** sulfate.

## Conceptual Experimental Protocol: Molecular Weight Determination via Mass Spectrometry

The accurate determination of the molecular weight of **Kanamycin** sulfate is crucial for its quantification and quality control. Mass spectrometry is a powerful analytical technique for this purpose.

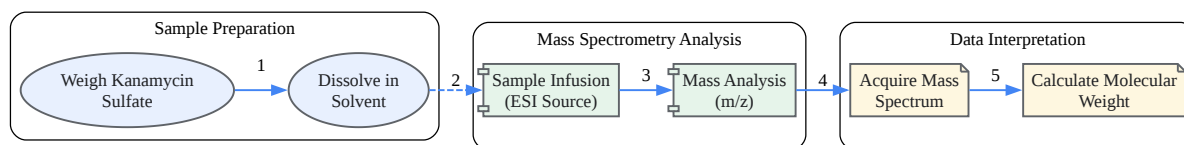
Objective: To determine the molecular weight of a **Kanamycin** sulfate sample using Electrospray Ionization Mass Spectrometry (ESI-MS).

Methodology:

- Sample Preparation:
  - Accurately weigh a small amount of the **Kanamycin** sulfate reference standard.
  - Dissolve the sample in a suitable solvent system, such as a mixture of water and acetonitrile with a small percentage of formic acid to facilitate ionization. The final concentration should be in the low  $\mu\text{g/mL}$  range.
- Instrumentation:
  - Utilize a high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source.
  - Calibrate the instrument using a known calibration standard to ensure mass accuracy.
- ESI-MS Analysis:
  - Introduce the prepared sample into the ESI source via direct infusion or through a liquid chromatography system.

- Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- As the solvent evaporates, the analyte molecules become charged, forming protonated molecules  $[M+H]^+$  in positive ion mode.
- The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- Data Analysis:
  - Acquire the mass spectrum, which will show a peak corresponding to the protonated **Kanamycin A** molecule (the organic component of the salt).
  - The expected  $m/z$  for the protonated **Kanamycin A** molecule  $[C_{18}H_{36}N_4O_{11} + H]^+$  would be approximately 485.25.
  - The presence of the sulfate counter-ion is inferred from the sample's known identity and the measured mass of the organic component. The overall molecular weight of the salt is calculated based on the confirmed structure of the organic cation.

## Experimental Workflow



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Caption: Workflow for Molecular Weight Determination of **Kanamycin** Sulfate.

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- To cite this document: BenchChem. [Kanamycin Sulfate: A Comprehensive Technical Overview of its Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591234#molecular-formula-and-weight-of-kanamycin-sulfate]

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